

Technical Guide: Stability and Storage of 4-Hydroxybenzyl Azide[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-(Azidomethyl)phenol

CAS No.: 55116-31-9

Cat. No.: B1649359

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Executive Summary

4-Hydroxybenzyl azide (4-Azidomethylphenol) is a versatile but thermodynamically unstable reagent commonly used in "click chemistry" (CuAAC) and as a precursor for tyrosinase-responsive drug delivery systems.[1] Its utility is counterbalanced by significant stability challenges arising from two distinct mechanisms: the high energy of the azido group and the facility of the phenolic moiety to undergo 1,6-elimination to form reactive p-quinone methides (p-QM).[1]

This guide provides a rigorous technical framework for the safe storage and handling of 4-hydroxybenzyl azide.[1] It is strongly recommended that this compound be synthesized in situ or used immediately after isolation. If storage is unavoidable, strict adherence to the protocols below is mandatory to prevent decomposition and potential explosion hazards.

Part 1: Chemical Nature & Instability Mechanisms Physicochemical Profile[1][2]

- IUPAC Name: 4-(Azidomethyl)phenol[1]

- CAS Number: 55116-31-9[1][2]
- Molecular Formula: C₇H₇N₃O[2]
- Molecular Weight: 149.15 g/mol [2]
- Physical State: Colorless to pale yellow oil or low-melting solid (often impure).[1]

The "Dual-Threat" Instability

Unlike simple alkyl azides, 4-hydroxybenzyl azide possesses a "self-immolative" instability mechanism.[1] The electron-donating hydroxyl group at the para position facilitates the expulsion of the azide group (a good leaving group), leading to the formation of a highly electrophilic p-quinone methide.

Mechanism: Quinone Methide Formation

Under thermal stress, acidic conditions, or prolonged storage, the compound degrades via 1,6-elimination.[1] The resulting p-quinone methide rapidly polymerizes or reacts indiscriminately with nucleophiles (water, proteins, or other azide molecules), leading to purity loss and pressure buildup (if N₂ is released during secondary decomposition).



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Figure 1: The decomposition pathway of 4-hydroxybenzyl azide.[1] The formation of p-quinone methide drives instability, releasing toxic hydrazoic acid or azide ions.[1]

Safety Assessment: The C/N Ratio Rule

A primary method for assessing organic azide safety is the Carbon-to-Nitrogen (C/N) ratio.[1]

- Equation:
- Calculation for $C_7H_7N_3O$:

Verdict: The ratio is < 3 , placing this compound in the "Warning Zone."

- Implication: It is isolable but possesses significant energy. It should be handled as a potential explosive, especially if dehydrated or heated. It violates the "Rule of Six" (6 carbons per energetic group), further mandating strict quantity limits ($< 5g$).

Part 2: Storage Protocols

If the compound cannot be generated in situ, the following storage conditions are non-negotiable.

Storage Matrix (Decision Tree)



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Figure 2: Decision logic for storage. Long-term storage of the neat solid is strongly discouraged.[1]

Quantitative Storage Parameters



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Part 3: Synthesis & Handling Protocol

This protocol emphasizes safety over yield, designed to minimize the accumulation of the unstable intermediate.

Synthesis Workflow (Safety-Optimized)

Based on nucleophilic substitution of 4-hydroxybenzyl alcohol or acetate.[1]

- Preparation: Work behind a blast shield. Use Teflon-coated spatulas (no metal).[1]
- Reaction: React 4-hydroxybenzyl alcohol with NaN_3 in the presence of an acid catalyst (or use the acetate precursor) in DMF or Acetone/Water.
 - Note: Maintain temperature $< 40^\circ\text{C}$.[3][4]
- Quenching: Do not distill to dryness.
 - Critical Step: If concentrating, never use a rotary evaporator water bath $> 30^\circ\text{C}$. Do not remove all solvent; leave as a concentrated oil/solution.
- Purification: Column chromatography is possible but risky. Flash chromatography should be done rapidly.

- Stationary Phase: Neutral Silica (Acidic silica catalyzes decomposition).

Emergency Procedures

- Spill: Do not wipe with dry paper towels (friction hazard). Cover with sand or vermiculite, wet with water, and neutralize with 10% ceric ammonium nitrate (CAN) or bleach (sodium hypochlorite) to destroy the azide functionality.
- Exposure: Azides are toxic (similar to cyanide) and inhibit cytochrome c oxidase. Seek immediate medical attention if inhaled or absorbed through skin.

References

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